

Chloromethane: A Versatile Intermediate in Modern Organic Synthesis

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Compound of Interest

Compound Name: Chloromethane

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A Technical Guide for Researchers and Drug Development Professionals

Chloromethane (CH₃Cl), also known as methyl chloride, is a cornerstone chemical intermediate in a myriad of organic synthesis applications. Its utility spans from the large-scale production of silicones to the nuanced methylation reactions vital in pharmaceutical and agricultural chemical development. This technical guide provides an in-depth exploration of **chloromethane**'s core applications, complete with quantitative data, detailed experimental protocols, and visual representations of key chemical processes.

Physicochemical Properties of Chloromethane

A thorough understanding of **chloromethane**'s physical and chemical properties is paramount for its safe and effective use in synthesis. The following tables summarize its key characteristics.

Table 1: Physical Properties of **Chloromethane**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value
Molecular Formula	CH ₃ Cl
Molar Mass	50.49 g/mol
Appearance	Colorless gas
Odor	Faint, sweet
Density	2.3065 g/L (0 °C, gas)
Melting Point	-97.4 °C
Boiling Point	-24.2 °C
Solubility in Water	5.32 g/L (25 °C)
Vapor Pressure	4800 hPa (20 °C)

Table 2: Chemical and Safety Data for **Chloromethane**[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Property	Value
Flash Point	-46 °C
Autoignition Temperature	632 °C
Explosive Limits in Air	8.1–17.4%
Log K _{ow}	0.91
CAS Number	74-87-3
Hazard Classifications	Extremely flammable gas, Suspected of causing cancer

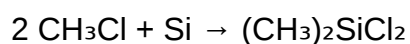
Core Applications in Organic Synthesis

Chloromethane's reactivity as a methylating agent is central to its widespread use. The polarized C-Cl bond renders the carbon atom electrophilic and susceptible to nucleophilic attack, making it an excellent substrate for introducing methyl groups into various molecules.

Synthesis of Silicone Precursors: The Müller-Rochow Process

The largest industrial application of **chloromethane** is in the production of methylchlorosilanes, the primary precursors to silicone polymers. This is achieved through the Müller-Rochow process, a direct synthesis method.

Reaction Overview:

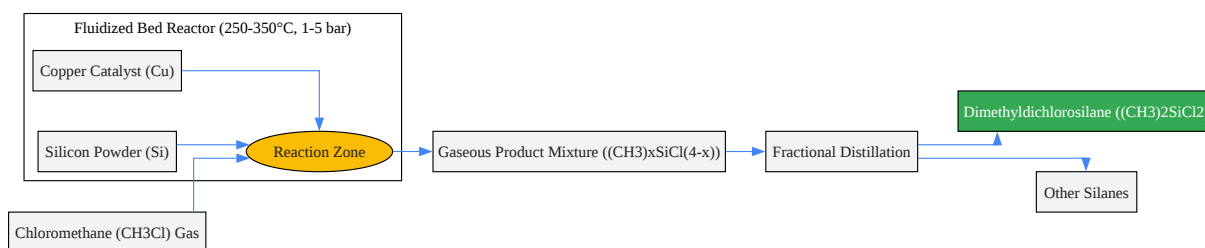


This reaction is typically carried out in a fluidized bed reactor and produces a mixture of methylchlorosilanes, with dimethyldichlorosilane being the primary product.

Experimental Protocol: Müller-Rochow Process[9][10][11][12]

- Reactants:
 - Silicon powder (97-99% purity, particle size 45-250 µm)
 - **Chloromethane** (gaseous)
- Catalyst:
 - Copper (typically as copper(I) chloride or elemental copper), often with promoters such as zinc, tin, or aluminum.
- Reaction Conditions:
 - Temperature: 250–350 °C
 - Pressure: 1–5 bar
- Procedure:
 - Finely ground silicon is mixed with the copper catalyst and introduced into a fluidized bed reactor.

- A stream of hot **chloromethane** gas is passed through the silicon-catalyst mixture.
 - The reaction is highly exothermic, and the temperature is carefully controlled to maintain selectivity towards dimethyldichlorosilane.
 - The gaseous product stream, containing a mixture of methylchlorosilanes (e.g., $(\text{CH}_3)_2\text{SiCl}_2$, CH_3SiCl_3 , $(\text{CH}_3)_3\text{SiCl}$), is continuously removed from the reactor.
 - The individual silanes are separated by fractional distillation.
- Yield:
 - The conversion of silicon can be as high as 90-98%.
 - The selectivity for dimethyldichlorosilane is typically in the range of 80-90%.



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Müller-Rochow Process Workflow

Methylation of Alcohols and Phenols

Chloromethane is an effective reagent for the methylation of hydroxyl groups to form methyl ethers. This is particularly important in the synthesis of pharmaceuticals, agrochemicals, and polymers like methylcellulose.

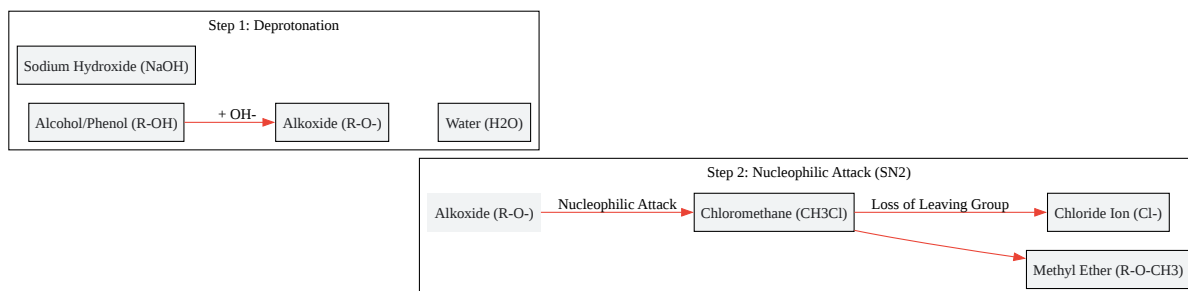
Reaction Overview (Williamson Ether Synthesis):



Experimental Protocol: Methylation of Softwood Kraft Lignin[13][14][15]

- Reactants:
 - Softwood Kraft Lignin (SKL)
 - Sodium hydroxide (NaOH) solution (e.g., 2.0 M)
 - **Chloromethane** (gaseous)
- Reaction Conditions:
 - Temperature: 90 °C
 - Pressure: 40 psi (maintained with **chloromethane**)
 - Reaction Time: 4 hours
- Procedure:
 - Dissolve SKL in an aqueous solution of sodium hydroxide in a stainless steel reactor.
 - Seal the reactor, flush with nitrogen, and then pressurize with **chloromethane** to 40 psi.
 - Heat the reactor to an internal temperature of 90 °C and maintain for 4 hours, ensuring the **chloromethane** pressure remains constant.
 - After cooling and venting the reactor, acidify the resulting suspension to pH 2 with sulfuric acid.
 - The methylated lignin precipitates and is collected by centrifugation or filtration, washed, and dried.
- Yield:

- Yields are calculated based on the mass increase due to methylation.



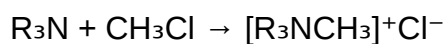
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General Mechanism for Methylation of Alcohols/Phenols

Synthesis of Quaternary Ammonium Salts

Chloromethane is used to quaternize tertiary amines, producing quaternary ammonium salts. These compounds have applications as surfactants, phase-transfer catalysts, and antimicrobial agents.

Reaction Overview (Menschutkin Reaction):



Experimental Protocol: Quaternization of Linear Polyglycerol (LPG)-Amine[16]

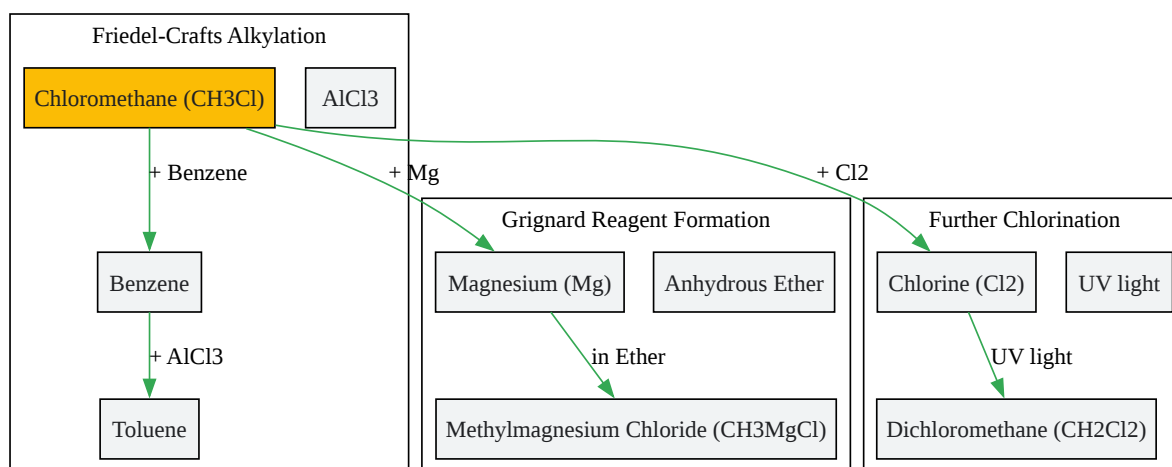
- Reactants:
 - LPG with primary amine groups

- Sodium hydroxide (to adjust pH)
- **Chloromethane** (condensed liquid)
- Reaction Conditions:
 - Temperature: 120 °C
 - Initial Pressure: 8.00 bar
 - Reaction Time: 16 hours
- Procedure:
 - Dissolve the LPG-amine in water in a stainless steel autoclave.
 - Adjust the pH of the solution to 14 using sodium hydroxide.
 - Condense a stoichiometric excess of **chloromethane** into the autoclave.
 - Heat the reaction mixture to 120 °C for 16 hours. The pressure will decrease as the **chloromethane** is consumed.
 - After cooling and venting, the product can be isolated.

Other Significant Synthetic Applications

Beyond these primary uses, **chloromethane** serves as a versatile intermediate in several other important organic transformations:

- Friedel-Crafts Alkylation: In the presence of a Lewis acid catalyst like aluminum chloride, **chloromethane** can methylate aromatic rings.[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Grignard Reagent Formation: Reaction with magnesium metal in an anhydrous ether solvent yields methylmagnesium chloride (CH_3MgCl), a valuable Grignard reagent for forming new carbon-carbon bonds.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)
- Production of Other **Chloromethanes**: **Chloromethane** can be further chlorinated to produce **dichloromethane** (CH_2Cl_2), **chloroform** (CHCl_3), and **carbon tetrachloride** (CCl_4).

[\[11\]](#)[Click to download full resolution via product page](#)

Overview of Other Synthetic Uses of **Chloromethane**

Safety and Handling

Chloromethane is a flammable and toxic gas.[6] All manipulations should be conducted in a well-ventilated fume hood by trained personnel.[6] Personal protective equipment, including appropriate gloves (Viton or PVA are recommended), safety goggles, and a lab coat, is mandatory.[6] Cylinders of **chloromethane** should be stored in a cool, dry, well-ventilated area away from heat and ignition sources.[6]

Conclusion

Chloromethane remains an indispensable C1 building block in organic synthesis. Its role as a key intermediate in the production of silicones, as a versatile methylating agent, and in the formation of other valuable reagents underscores its importance in both industrial and

academic research. A comprehensive understanding of its properties, reaction conditions, and safety protocols is essential for harnessing its full synthetic potential.

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